

Application Note: Preparation of IR-820 Solutions in DMSO and Methanol

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Compound of Interest

Compound Name: IR-820

Cat. No.: B15555243

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This document provides detailed protocols for the dissolution of the near-infrared (NIR) dye **IR-820** in dimethyl sulfoxide (DMSO) and methanol. These protocols are intended to ensure consistent and effective preparation of **IR-820** solutions for various research and development applications, including in vitro and in vivo imaging, and photothermal therapy.

Introduction

IR-820 is a cyanine dye with strong absorption and fluorescence in the near-infrared spectrum, making it a valuable tool for a range of biomedical applications. Proper dissolution is critical for achieving optimal performance and reproducibility in experimental results. This application note outlines the recommended procedures for dissolving **IR-820** in two common organic solvents: DMSO and methanol.

Quantitative Data Summary

The solubility of **IR-820** in DMSO has been reported, while for methanol, specific quantitative solubility data is less readily available. The table below summarizes the key quantitative information for preparing **IR-820** stock solutions.

Parameter	DMSO	Methanol
Reported Solubility	4.5 - 5 mg/mL (5.3 - 5.89 mM) [1] [2]	Soluble, specific concentration not provided [3]
Recommended Solvent	Anhydrous/High-purity	Anhydrous/High-purity
Aids to Dissolution	Sonication and warming to 60°C [1] [2]	Vortexing, sonication if necessary
Stock Solution Storage	-20°C for up to 1 month, -80°C for up to 6 months [1]	-20°C for short-term storage
Appearance of Solution	Clear, dark green solution	Clear, dark green solution

Experimental Protocols

Protocol 1: Dissolving IR-820 in DMSO

This protocol describes the preparation of a concentrated stock solution of **IR-820** in DMSO.

Materials:

- **IR-820** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block set to 60°C
- Sonicator (optional, but recommended)
- Calibrated micropipettes

Procedure:

- **Weighing:** Carefully weigh the desired amount of **IR-820** powder in a suitable container. Perform this step in a fume hood or a well-ventilated area.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 5 mg/mL solution, add 200 μ L of DMSO to 1 mg of **IR-820**).
- **Initial Mixing:** Tightly cap the tube and vortex the mixture for 1-2 minutes to initially disperse the powder.
- **Heating and Sonication:** Heat the solution to 60°C using a water bath or heat block.^{[1][2]} Intermittently vortex the solution. If a sonicator is available, sonicate the tube for 5-10 minute intervals until the solute is completely dissolved.^{[1][2]} Visually inspect the solution to ensure no solid particles remain. The solution should be clear and uniformly colored.
- **Cooling and Storage:** Allow the solution to cool to room temperature. For short-term storage (up to one month), store the stock solution at -20°C, protected from light.^[1] For long-term storage (up to six months), aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.^[1]

Protocol 2: Dissolving IR-820 in Methanol

This protocol provides a general method for preparing **IR-820** solutions in methanol. While a specific maximum solubility is not well-documented, **IR-820** is known to be soluble in methanol for spectroscopic and other applications.^[3]

Materials:

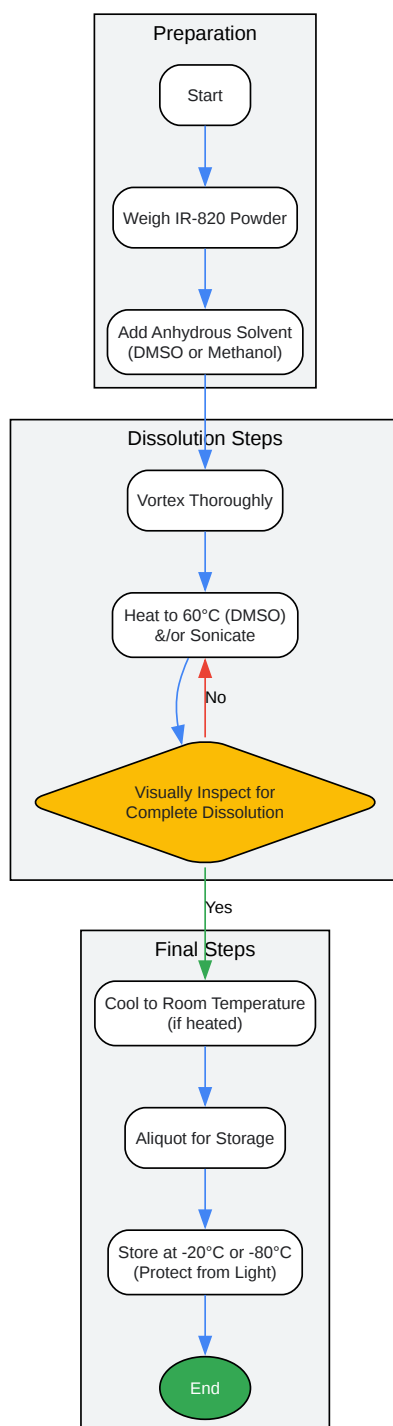
- **IR-820** powder
- Anhydrous Methanol
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes

Procedure:

- Weighing: Accurately weigh the desired amount of **IR-820** powder.
- Solvent Addition: Add the calculated volume of anhydrous methanol to reach the target concentration.
- Mixing: Securely cap the container and vortex thoroughly for 2-3 minutes.
- Sonication (if necessary): If the powder is not fully dissolved after vortexing, place the tube in a sonicator bath for 5-10 minutes.
- Visual Inspection: Confirm that the solution is clear and free of any particulate matter.
- Storage: Store the methanol stock solution at -20°C, protected from light. It is recommended to prepare fresh solutions for optimal performance, as long-term stability data in methanol is not as well-defined as in DMSO.

Visualization of the Dissolution Workflow

The following diagram illustrates the general workflow for dissolving **IR-820** in either DMSO or methanol.



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Caption: Workflow for dissolving **IR-820** in organic solvents.

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